

1-Mercapto-2-propanol: A Technical Guide to its Environmental Fate and Impact

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Compound of Interest

Compound Name: 1-Mercapto-2-propanol

Cat. No.: B090344

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Abstract

This technical guide provides a comprehensive overview of the environmental fate and potential impact of **1-Mercapto-2-propanol**. Due to a notable lack of specific experimental data on the environmental parameters of this compound, this document focuses on its physicochemical properties, predicted environmental distribution, and the standardized methodologies for assessing its biodegradability, hydrolysis, and ecotoxicity. This guide is intended to serve as a foundational resource for researchers, enabling informed decision-making and highlighting critical data gaps for future research.

Introduction

1-Mercapto-2-propanol (CAS RN: 1068-47-9) is a chemical intermediate used in various industrial applications.^[1] Its molecular structure, containing both a hydroxyl and a thiol functional group, influences its chemical reactivity and behavior in the environment. Understanding the environmental fate of such compounds is crucial for assessing potential risks and ensuring responsible management throughout their lifecycle. This guide synthesizes available information and outlines the standard experimental protocols necessary for a thorough environmental risk assessment.

Physicochemical Properties

The environmental partitioning and behavior of a chemical are largely dictated by its physical and chemical properties. A summary of the available data for **1-Mercapto-2-propanol** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₃ H ₈ OS	[1][2][3]
Molecular Weight	92.16 g/mol	[1][2][3]
Boiling Point	58-60 °C at 17 mmHg	[3]
Density	1.048 g/mL at 25 °C	[3]
Flash Point	63 °C (closed cup)	[3]
Water Solubility	Data not available	[4]
Vapor Pressure	Data not available	
Log K _{ow} (Octanol-Water Partition Coefficient)	Data not available	
pKa	Data not available	

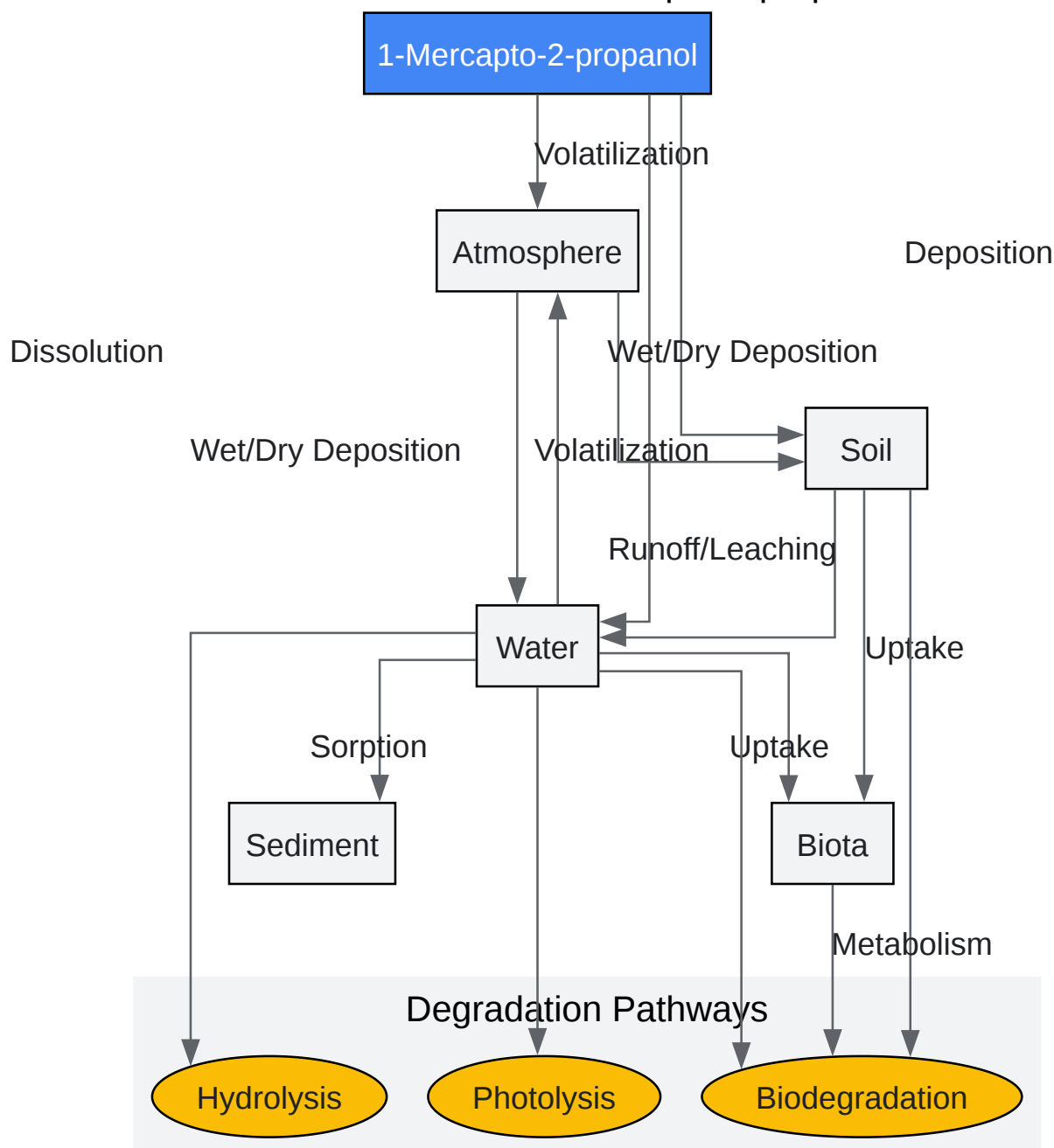
Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments, including air, water, soil, and sediment. While specific experimental data for **1-Mercapto-2-propanol** is not readily available[4], its general behavior can be inferred from its structure and the known behavior of similar compounds.

Environmental Distribution

The following diagram illustrates the potential environmental fate pathways for **1-Mercapto-2-propanol** upon its release into the environment.

Environmental Fate of 1-Mercapto-2-propanol

[Click to download full resolution via product page](#)*Environmental Fate Pathways of 1-Mercapto-2-propanol*

Degradation Processes

3.2.1. Biodegradation

Biodegradation is a key process for the removal of organic chemicals from the environment. While no specific biodegradation data for **1-Mercapto-2-propanol** were found, the presence of a mercapto group can influence the rate of degradation compared to its corresponding alcohol. [5] In some cases, the mercapto group can be detrimental to biodegradation.[5] However, some mercaptans have been shown to be biodegradable.[5]

3.2.2. Hydrolysis

Hydrolysis is a chemical reaction with water that can lead to the degradation of a substance. The rate of hydrolysis is pH-dependent. Given the structure of **1-Mercapto-2-propanol**, which lacks readily hydrolyzable groups, significant abiotic hydrolysis under typical environmental conditions (pH 4-9) is not expected.

3.2.3. Photolysis

Photolysis is the breakdown of a chemical by light. There is no available data on the photolytic degradation of **1-Mercapto-2-propanol** in air or water.

Mobility and Bioaccumulation

3.3.1. Soil Mobility

The mobility of a chemical in soil is often estimated using the soil adsorption coefficient (Koc). [6] A high Koc value indicates that the substance is likely to adsorb to soil particles and be less mobile, while a low Koc suggests it will be more mobile in the soil and may leach into groundwater.[6] Without an experimental log Kow value for **1-Mercapto-2-propanol**, a reliable estimation of Koc is not possible.

3.3.2. Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment. The potential for bioaccumulation is often estimated using the octanol-water partition coefficient (log Kow). A lack of this data for **1-Mercapto-2-propanol** prevents an assessment of its bioaccumulation potential.[4]

Ecotoxicological Impact

The ecotoxicity of a substance refers to its potential to cause adverse effects in living organisms in the environment. A Safety Data Sheet for **1-Mercapto-2-propanol** indicates that no data is available for its toxicity to fish, daphnia, algae, or microorganisms.[4]

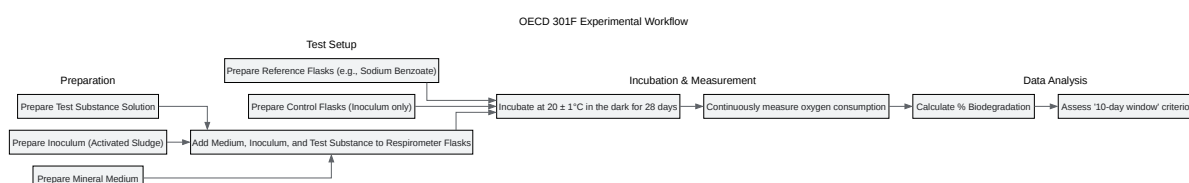
Standardized Experimental Protocols

To address the data gaps identified for **1-Mercapto-2-propanol**, standardized experimental studies are required. The following sections detail the methodologies for key environmental fate and ecotoxicity tests.

Biodegradation: OECD 301F - Manometric Respirometry Test

This method evaluates the ready biodegradability of a chemical by measuring the oxygen consumed by microorganisms in a closed respirometer.

Experimental Workflow:



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Workflow for OECD 301F Biodegradation Test

Methodology:

- **Preparation:** A mineral medium is prepared and inoculated with a small amount of activated sludge from a sewage treatment plant. The test substance is added as the sole source of organic carbon.
- **Test Setup:** The mixture is placed in a closed respirometer flask. Control flasks containing only the inoculum and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.
- **Incubation and Measurement:** The flasks are incubated in the dark at a constant temperature ($20 \pm 1^\circ\text{C}$) for 28 days. The consumption of oxygen is measured continuously.
- **Data Analysis:** The percentage of biodegradation is calculated by comparing the oxygen consumed by the test substance to its theoretical oxygen demand (ThOD). A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.

Hydrolysis: OECD 111 - Hydrolysis as a Function of pH

This test determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values.

Methodology:

- **Preparation:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Test Setup:** The test substance is added to each buffer solution in sterile, sealed containers.
- **Incubation:** The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C).
- **Sampling and Analysis:** Aliquots are taken at various time intervals and analyzed for the concentration of the parent compound and any major hydrolysis products.

- **Data Analysis:** The rate of hydrolysis and the half-life of the substance are calculated for each pH.

Aquatic Ecotoxicity: OECD 202 - *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.^[7]

Methodology:

- **Test Organisms:** Young daphnids (<24 hours old) are used for the test.
- **Test Solutions:** A series of at least five concentrations of the test substance in a suitable medium are prepared. A control group with no test substance is also included.
- **Exposure:** Daphnids are exposed to the test solutions for 48 hours under controlled conditions (temperature, light).
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim after gentle agitation.
- **Data Analysis:** The results are used to calculate the EC50 (the concentration that causes immobilisation in 50% of the daphnids) at 48 hours.

Conclusion and Recommendations

This technical guide highlights a significant lack of empirical data on the environmental fate and impact of **1-Mercapto-2-propanol**. While its physicochemical properties provide some indication of its potential behavior, experimental studies following standardized protocols are essential for a robust environmental risk assessment. It is recommended that future research prioritize the determination of key environmental parameters, including:

- Ready biodegradability (OECD 301F)
- Octanol-water partition coefficient (log K_{ow})
- Acute aquatic toxicity to fish, daphnia, and algae (e.g., OECD 203, 202, and 201)

- Soil adsorption/desorption (OECD 106)

Generating this data will enable a more definitive characterization of the environmental risks associated with **1-Mercapto-2-propanol** and support the development of appropriate risk management strategies.

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